

# Essential Guide to the Proper Disposal of Surinamine

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## Compound of Interest

Compound Name: Surinamine

Cat. No.: B554848

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This document provides crucial safety and logistical information for the proper disposal of **Surinamine** (N-Methyl-L-tyrosine), a compound utilized by researchers, scientists, and drug development professionals. Adherence to these guidelines is essential for maintaining laboratory safety and environmental compliance.

## Surinamine Safety and Hazard Information

Before handling or disposing of **Surinamine**, it is vital to be aware of its chemical and physical properties, as well as its associated hazards. This information is summarized in the table below.

Property	Value	Source
Chemical Formula	C <sub>10</sub> H <sub>13</sub> NO <sub>3</sub>	PubChem[1]
Molar Mass	195.21 g/mol	PubChem[1]
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation	PubChem[1]
GHS Precautionary Statements	P264, P280, P302+P352, P305+P351+P338, P332+P313, P337+P313	PubChem[1]

Note: This data is based on aggregated GHS information.<sup>[1]</sup> Always consult the specific Safety Data Sheet (SDS) provided by the manufacturer for the most accurate and complete information.

## Step-by-Step Disposal Protocol for Surinamine

As specific disposal instructions for **Surinamine** are not readily available, the following procedure is based on general best practices for the disposal of non-acutely toxic, irritating laboratory chemicals. Always consult with your institution's Environmental Health and Safety (EHS) office and adhere to all local, state, and federal regulations.

### Personal Protective Equipment (PPE)

Before beginning any disposal procedures, ensure you are wearing the appropriate PPE:

- Eye Protection: Safety glasses with side shields or chemical splash goggles are mandatory.
- Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile).
- Body Protection: A standard laboratory coat is required.

### Waste Classification and Segregation

- Identify the Waste Stream: **Surinamine** waste should be classified as non-hazardous chemical waste unless it is mixed with other hazardous materials.
- Segregate: Do not mix **Surinamine** waste with other waste streams such as solvents, corrosives, or reactive chemicals.

### Preparing for Disposal

- Solid Waste:
  - Collect unused or waste **Surinamine** powder in a clearly labeled, sealed container.
  - The container should be made of a material compatible with the chemical.
- Aqueous Solutions:

- Aqueous solutions of **Surinamine** should not be disposed of down the drain unless expressly permitted by your local EHS office.
- Collect aqueous waste in a designated, sealed, and clearly labeled container.

## Labeling and Storage

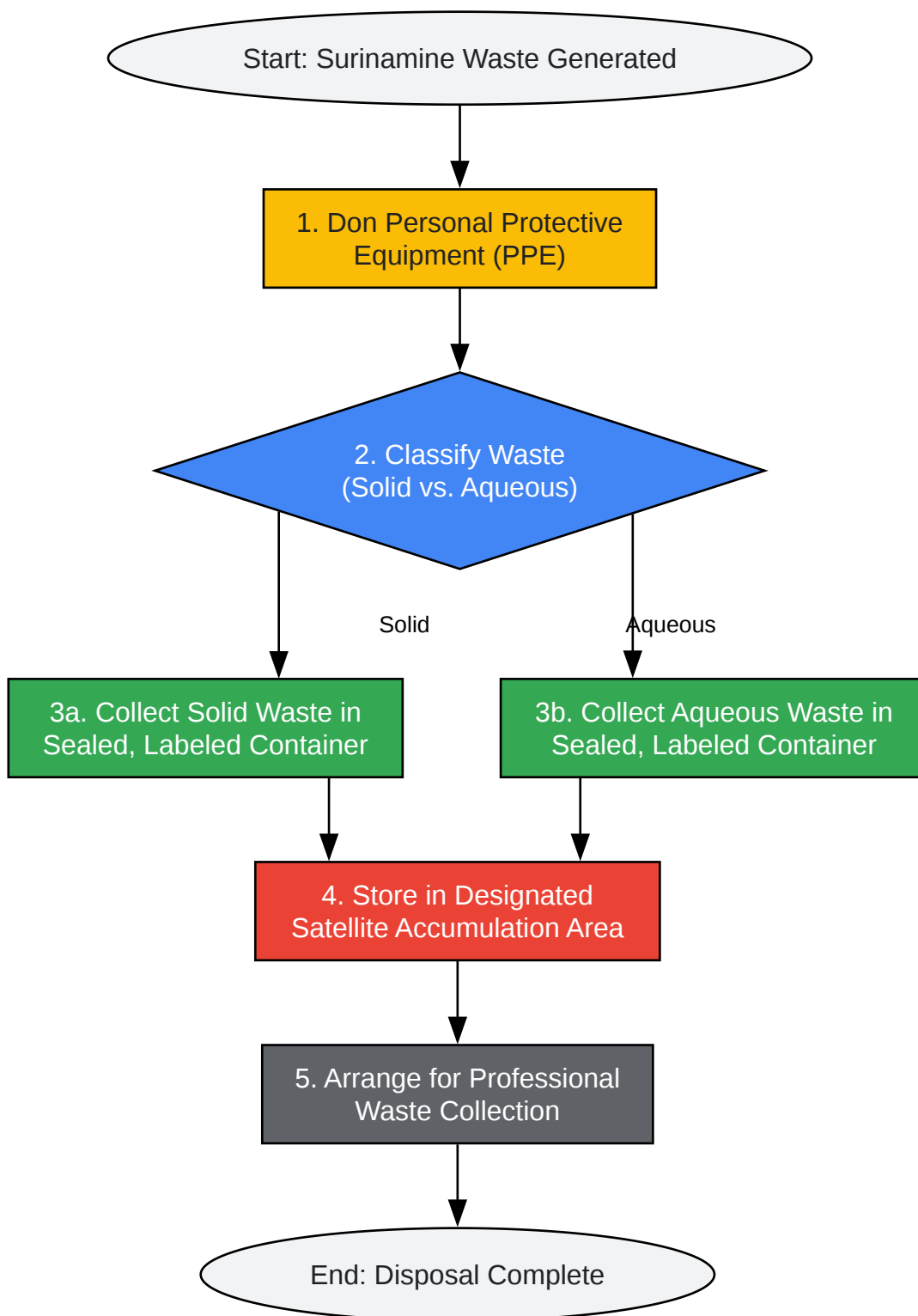
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" (or as required by your institution), the full chemical name ("**Surinamine**" or "N-Methyl-L-tyrosine"), and the approximate quantity.
- Storage: Store the sealed waste container in a designated satellite accumulation area until it is collected by your institution's hazardous waste management personnel.

## Disposal

- Collection: Arrange for the collection of the chemical waste through your institution's EHS department or a licensed chemical waste disposal contractor.
- Documentation: Complete all necessary waste disposal forms as required by your institution.

## Experimental Workflow: Surinamine Disposal

The following diagram illustrates the logical steps for the proper disposal of **Surinamine** waste in a laboratory setting.



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Caption: Workflow for the proper disposal of **Surinamine** waste.

This guide is intended to provide essential information to ensure the safe handling and disposal of **Surinamine**. By following these procedures, you contribute to a safer laboratory environment and responsible environmental stewardship.

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## References

- 1. Surinamine | C<sub>10</sub>H<sub>13</sub>NO<sub>3</sub> | CID 68309 - PubChem [pubchem.ncbi.nlm.nih.gov]
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